

what are the physical and chemical properties of zinc acetate dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zinc acetate dihydrate

Cat. No.: B1226318

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Zinc Acetate Dihydrate**

Introduction

Zinc acetate dihydrate ($\text{Zn}(\text{CH}_3\text{COO})_2 \cdot 2\text{H}_2\text{O}$) is the dihydrate form of zinc acetate, a salt of zinc and acetic acid.^{[1][2][3]} It presents as a white crystalline solid with a slight acetic acid odor and an astringent taste.^{[1][4]} This compound is of significant interest to researchers and drug development professionals due to its versatile applications, including its use as a dietary supplement to treat zinc deficiency, in lozenges for the common cold, as a catalyst in chemical synthesis, and as a precursor for the production of other zinc compounds like zinc oxide nanoparticles.^{[1][4][5][6]} This guide provides a comprehensive overview of its core physical and chemical properties, detailed experimental protocols, and logical workflows relevant to its characterization and use in a research setting.

Physical Properties

Zinc acetate dihydrate is a white or colorless crystalline solid, which can appear as lustrous plates, flakes, or a powder.^{[4][5][7]} It is an efflorescent compound, meaning it can lose its water of hydration when exposed to air.^[4] The anhydrous form is hygroscopic and will readily absorb moisture to form the dihydrate.

Table 2.1: Quantitative Physical Properties of Zinc Acetate Dihydrate

Property	Value	Source(s)
Molecular Formula	$(\text{CH}_3\text{COO})_2\text{Zn}\cdot 2\text{H}_2\text{O}$	[1] [8]
Molecular Weight	219.50 g/mol	[1] [9] [8]
Appearance	White crystalline solid	[1] [2]
Odor	Faint acetic acid odor	[1] [4] [9]
Density	1.735 g/cm ³	[1] [4] [10]
Bulk Density	900 kg/m ³	[4] [11]
Melting Point	Loses water at 100 °C	[4] [10] [12]
Decomposition Temp.	237 °C	[1] [4] [10]
pH (1 in 20 solution)	6.0 - 8.0	[13]

Crystal Structure

Zinc acetate dihydrate crystallizes in the monoclinic system with the space group C2/c.[\[4\]](#)[\[14\]](#) The unit cell dimensions are $a = 14.50 \text{ \AA}$, $b = 5.32 \text{ \AA}$, and $c = 11.02 \text{ \AA}$, with a β angle of 100°. [\[14\]](#) In the dihydrate form, the zinc atom is in a distorted octahedral coordination environment. [\[3\]](#)[\[10\]](#)[\[14\]](#) It is coordinated to four oxygen atoms from the two bidentate acetate groups and two oxygen atoms from the water molecules.[\[10\]](#)[\[14\]](#) The structure consists of two-dimensional sheets linked by strong hydrogen bonds, with only weak van der Waals forces between the sheets.[\[14\]](#) This sheet-like structure accounts for the softness and ready cleavage of the crystals.[\[14\]](#)

Chemical Properties

Zinc acetate dihydrate is a stable compound under recommended storage conditions but is incompatible with strong oxidizing agents and alkalis.[\[1\]](#)[\[4\]](#)

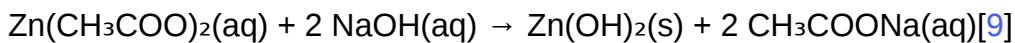
Thermal Decomposition

The thermal decomposition of **zinc acetate dihydrate** is highly dependent on the atmosphere.

- Dehydration: Upon heating, it loses its two water molecules at approximately 100 °C to form anhydrous zinc acetate.[2][4][10]
- Decomposition in a Dry Atmosphere: In a dry, inert atmosphere, the anhydrous salt tends to sublime at around 180 °C.[15][16] Further heating leads to melting at approximately 245 °C and then decomposition at temperatures above 250 °C to form basic zinc acetate ($\text{Zn}_4\text{O}(\text{CH}_3\text{COO})_6$) and subsequently zinc oxide (ZnO) at higher temperatures.[17][15]
- Decomposition in a Humid Atmosphere: The presence of water vapor significantly alters the decomposition pathway.[15] In a humid atmosphere, decomposition can begin at temperatures as low as 120 °C and be complete by 220 °C, leading to a more direct, single-step conversion to zinc oxide and acetic acid.[15][16]

Reaction with Bases

Zinc acetate reacts with bases, such as sodium hydroxide, in an aqueous solution to precipitate insoluble zinc hydroxide.[3][9]



Solubility

Zinc acetate dihydrate is highly soluble in water and is also soluble in ethanol.[1][4][7][18]

Table 4.1: Solubility of Zinc Acetate Dihydrate

Solvent	Solubility	Temperature (°C)	Source(s)
Water	43 g / 100 mL (430 g/L)	20	[1][4][8][10]
Boiling Water	1 g / 1.6 mL	100	[7]
Ethanol	Soluble (1 g / 30 mL)	Ambient	[1][4][7][18]
DMSO	44 mg/mL	Ambient	[19]

Experimental Protocols

Synthesis of Zinc Acetate Dihydrate

This protocol describes the common laboratory synthesis from zinc oxide and acetic acid.[\[1\]](#)[\[2\]](#)
[\[3\]](#)

- Objective: To synthesize **zinc acetate dihydrate** crystals.
- Materials: Zinc oxide (ZnO), glacial acetic acid (CH₃COOH), distilled water.
- Procedure:
 - Reaction: In a fume hood, suspend zinc oxide powder in a minimal amount of distilled water in a beaker.
 - Slowly add glacial acetic acid dropwise while stirring continuously. An excess of acetic acid is used to ensure complete reaction of the zinc oxide. The reaction is exothermic.
 - Reaction: ZnO + 2CH₃COOH → Zn(CH₃COO)₂ + H₂O[\[3\]](#)
 - Continue stirring until the zinc oxide has completely dissolved, forming a clear solution. Gentle heating may be applied to facilitate the reaction.
 - Crystallization: Cover the beaker with a watch glass and allow the solution to cool slowly to room temperature.
 - For higher yield, the solution can be further cooled in an ice bath. White crystals of **zinc acetate dihydrate** will precipitate.
 - Isolation: Collect the crystals by vacuum filtration using a Büchner funnel.
 - Wash the crystals with a small amount of cold distilled water, followed by a cold organic solvent (e.g., ethanol) to remove any remaining impurities.
 - Drying: Dry the crystals on a watch glass at room temperature or in a desiccator. Do not heat above 100 °C to avoid dehydration.

Thermal Gravimetric Analysis (TGA)

This protocol outlines the characterization of the thermal decomposition of **zinc acetate dihydrate**.[\[15\]](#)

- Objective: To determine the thermal stability and decomposition profile of **zinc acetate dihydrate**.
- Instrumentation: Thermogravimetric Analyzer (TGA), optionally coupled with Mass Spectrometry (MS) for evolved gas analysis.
- Procedure:
 - Sample Preparation: Accurately weigh 5-10 mg of **zinc acetate dihydrate** into a TGA sample pan (e.g., alumina or platinum).
 - Instrument Setup: Place the sample pan into the TGA furnace and tare the balance.
 - Atmosphere: Purge the furnace with the desired gas (e.g., dry nitrogen for an inert atmosphere or a controlled mix of nitrogen and water vapor for a humid atmosphere) at a constant flow rate.
 - Heating Program: Heat the sample from ambient temperature to approximately 600 °C at a controlled linear heating rate (e.g., 10 °C/min).
 - Data Collection: Record the sample mass as a function of temperature. If using TGA-MS, simultaneously monitor the evolved gases.
 - Analysis: Analyze the resulting TGA curve to identify mass loss steps. The first step, around 100 °C, corresponds to the loss of water of hydration. Subsequent steps correspond to the decomposition of the anhydrous salt, the profile of which will depend on the atmosphere used.[\[15\]](#)

Qualitative Identification (Pharmacopeia Method)

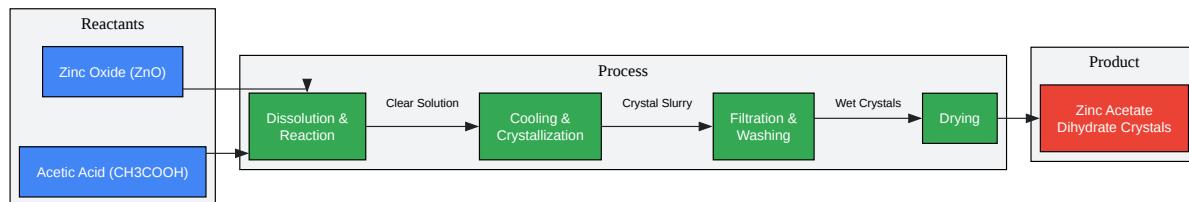
This protocol describes the identification tests for zinc and acetate ions.[\[13\]](#)[\[18\]](#)

- Objective: To confirm the presence of zinc (Zn^{2+}) and acetate (CH_3COO^-) ions.

- Materials: **Zinc acetate dihydrate** sample, distilled water, ammonium sulfide TS, ammonia-ammonium chloride buffer TS, eriochrome black T indicator, 0.05 M EDTA solution, dilute sulfuric acid, ethanol, lanthanum nitrate solution, iodine TS, dilute ammonia TS.
- Procedure for Zinc Identification:
 - Prepare a 1 in 20 solution of the sample in water (e.g., 1 g in 20 mL).[\[13\]](#)
 - To a portion of the solution, add ammonium sulfide TS. A white precipitate of zinc sulfide confirms the presence of zinc.
- Procedure for Acetate Identification:
 - Warm a small amount of the sample with dilute sulfuric acid. The characteristic odor of acetic acid will be evolved.
 - To a neutral solution of the sample, add lanthanum nitrate solution, a drop of iodine TS, and a few drops of dilute ammonia TS, then warm gently. A blue or bluish-green color will develop, confirming the presence of acetate.

Mandatory Visualizations

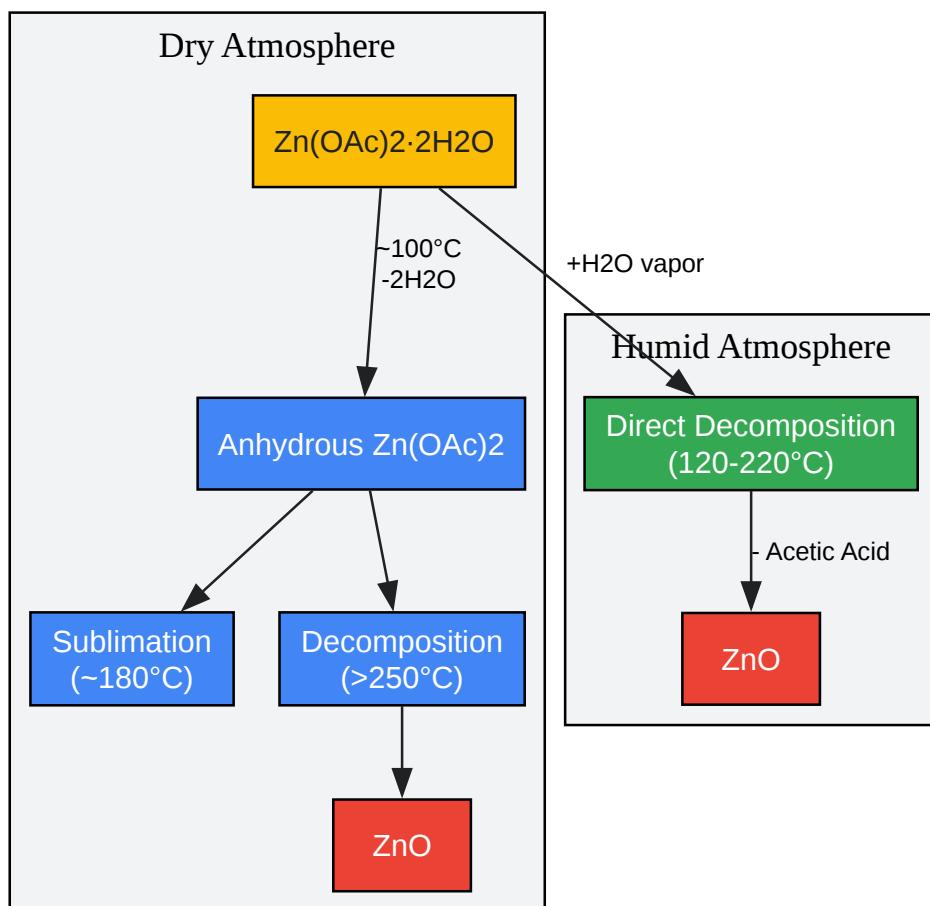
Diagram 6.1: Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **zinc acetate dihydrate**.

Diagram 6.2: Thermal Decomposition Pathways

[Click to download full resolution via product page](#)

Caption: Thermal decomposition pathways under different atmospheric conditions.

Diagram 6.3: Qualitative Analysis Logic

Caption: Logical workflow for the qualitative identification of ions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mintchem Zinc acetate dihydrate ($\text{Zn}(\text{CH}_3\text{COO})_2 \cdot 2\text{H}_2\text{O}$) Suppliers, Exporters | HEAVEN [heavenmaterials.com]
- 2. benchchem.com [benchchem.com]
- 3. Zinc Acetate Formula - Structure, Properties, Uses, Sample Questions - GeeksforGeeks [geeksforgeeks.org]
- 4. Zinc acetate dihydrate | 5970-45-6 [chemicalbook.com]
- 5. annexechem.com [annexechem.com]
- 6. nbinno.com [nbinno.com]
- 7. chembk.com [chembk.com]
- 8. oxfordlabchem.com [oxfordlabchem.com]
- 9. Zinc acetate - Sciencemadness Wiki [sciemadness.org]
- 10. Zinc acetate - Wikipedia [en.wikipedia.org]
- 11. merckmillipore.com [merckmillipore.com]
- 12. piochem.com [piochem.com]
- 13. Zinc Acetate [drugfuture.com]
- 14. journals.iucr.org [journals.iucr.org]
- 15. benchchem.com [benchchem.com]
- 16. researchgate.net [researchgate.net]
- 17. benchchem.com [benchchem.com]
- 18. mubychem.net [mubychem.net]
- 19. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [what are the physical and chemical properties of zinc acetate dihydrate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1226318#what-are-the-physical-and-chemical-properties-of-zinc-acetate-dihydrate>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com